

# Application of Audio-Magnetotellurics (AMT) in Fault Zone Characterization

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Application Notes and Protocols for Researchers and Scientists

The Audio-Magnetotelluric (AMT) method is a passive electromagnetic geophysical technique that provides high-resolution imaging of the shallow subsurface, making it a valuable tool for the characterization of fault zones. By measuring natural variations in the Earth's electric and magnetic fields, AMT can delineate changes in electrical resistivity, which are often associated with the geological and hydrogeological complexities of fault systems. These application notes provide an overview of the method, its application in fault zone studies, and detailed protocols for data acquisition and processing.

## **Principle of the Method**

The AMT method utilizes naturally occurring electromagnetic waves, primarily generated by worldwide lightning activity (thunderstorms) at frequencies from about 1 Hz to 20 kHz. These waves propagate into the subsurface, inducing telluric currents. The depth of penetration of these waves is inversely proportional to their frequency; higher frequencies provide information about shallower structures, while lower frequencies probe deeper into the Earth.

By simultaneously measuring the orthogonal components of the electric (E) and magnetic (H) fields at the surface, the impedance tensor (Z) of the subsurface can be calculated. From the impedance tensor, the apparent resistivity and phase, which are related to the subsurface's electrical properties, can be determined. Variations in these parameters are then used to create 2D or 3D models of the subsurface resistivity structure.



Fault zones often exhibit distinct electrical resistivity signatures compared to the surrounding host rock. These signatures can be either conductive or resistive, depending on the composition and properties of the fault zone materials:

- Low Resistivity (High Conductivity): Often associated with the presence of clay-rich fault gouge, alteration minerals, and trapped fluids (groundwater) within the fractured damage zone. These materials can act as conductive pathways.
- High Resistivity: Can be indicative of silicification, mineralization (e.g., quartz veins), or the
  juxtaposition of rock units with contrasting intrinsic resistivities across the fault.

## **Applications in Fault Zone Characterization**

The AMT method is a powerful tool for:

- Mapping Fault Traces: Identifying the lateral location and extent of faults that may not have clear surface expression.
- Determining Fault Geometry: Delineating the dip and depth extent of fault zones.
- Characterizing Fault Zone Architecture: Distinguishing between the fault core, damage zone, and unaltered host rock based on their resistivity contrasts.
- Assessing Hydrogeological Significance: Identifying potential fluid pathways or barriers associated with fault zones, which is crucial for groundwater studies and geothermal exploration.
- Informing Seismic Hazard Assessment: Providing detailed subsurface models that can be integrated with seismic data to better understand earthquake rupture processes.

## **Experimental Protocols**

A successful AMT survey for fault zone characterization requires careful planning, execution, and data processing. The following protocols outline the key steps.

## **Protocol 1: AMT Survey Design**

## Methodological & Application





- Define Survey Objectives: Clearly state the goals of the survey, such as mapping a specific fault, determining its depth, or characterizing its internal structure. This will guide the survey layout and parameters.
- Geological and Logistical Reconnaissance: Gather existing geological maps, borehole data, and other geophysical information for the study area. Conduct a site visit to assess accessibility, potential sources of electromagnetic noise (e.g., power lines, pipelines), and suitable locations for sensor deployment.

#### Survey Layout:

- Design survey lines to be perpendicular to the expected strike of the fault zone for optimal imaging.
- Station spacing should be dense enough to resolve the target features. A station spacing
  of 400 meters is often effective for resolving fault zones with widths of 100 to 400
  meters[1]. For higher resolution of shallower features, a smaller station spacing may be
  necessary.
- The length of the survey line should be sufficient to capture the background resistivity on either side of the fault zone. A survey line length of 12 km or more can improve the imaging of deep fault structures[1].

#### Selection of Measurement Mode:

- Scalar AMT: Measures one component of the electric field and one perpendicular component of the magnetic field. It is logistically simpler but provides less information about the subsurface dimensionality.
- Tensor AMT: Measures two orthogonal components of both the electric and magnetic fields (Ex, Ey, Hx, Hy). This is the preferred mode for fault zone characterization as it provides information on the directionality of the subsurface resistivity structure.[2]
- Frequency Band Selection: The target depth of investigation determines the required frequency range. The audio-frequency range (typically 1 Hz to 10,000 Hz) is suitable for imaging the upper few kilometers of the crust[3].



## **Protocol 2: AMT Data Acquisition**

#### Instrumentation:

- Receiver: A multi-channel data acquisition system capable of recording low-amplitude electromagnetic signals.
- Electric Field Sensors: Non-polarizing electrodes (e.g., lead-lead chloride) are used to measure the electric potential difference.
- Magnetic Field Sensors: Induction coil magnetometers are used to measure the timevarying magnetic field.

#### Station Setup:

- At each station, lay out two orthogonal electric dipoles (typically 50-100 meters in length)
   oriented, for example, North-South and East-West.
- Install the electrodes in shallow pits, ensuring good galvanic contact with the ground. This
  can be improved by using a saltwater or bentonite slurry.
- Bury the induction coil magnetometers in shallow pits to shield them from wind-induced vibrations and temperature variations. They should be oriented orthogonally to each other and horizontally.

#### Data Recording:

- Record time-series data of the electric and magnetic field components. Recording times
  can range from 15 minutes to several hours per station, depending on the signal strength
  and desired data quality.
- To mitigate the effects of cultural noise, it is often beneficial to record data during the night when electromagnetic interference is typically lower.
- Remote Reference Station: To improve data quality by removing local electromagnetic noise, a remote reference station should be set up at a location with low cultural noise, typically several kilometers away from the survey area. This station simultaneously records the magnetic fields.



### **Protocol 3: AMT Data Processing and Inversion**

#### Data Quality Control:

- Visually inspect the raw time-series data to identify and remove sections with high noise levels or instrumental glitches.
- Analyze the power spectra of the data to identify the presence of cultural noise, such as the 50/60 Hz hum from power lines.

#### Time-Series Processing:

- Apply robust statistical methods to process the time-series data and estimate the impedance tensor (Z) as a function of frequency. This involves Fourier transforming the electric and magnetic field data.
- If a remote reference station was used, incorporate this data to reduce the bias in the impedance estimates caused by local noise.

#### Dimensionality Analysis:

Analyze the impedance tensor to determine the dimensionality of the subsurface (1D, 2D, or 3D). This can be done using parameters such as the skew angle or phase tensor analysis. This step is crucial for selecting the appropriate inversion algorithm.

#### Data Inversion:

- Use a 2D or 3D inversion algorithm to transform the apparent resistivity and phase data into a model of the subsurface electrical resistivity. The choice between 2D and 3D inversion will depend on the dimensionality analysis and the survey layout.
- The inversion process is an iterative procedure that seeks to find a subsurface model whose calculated response fits the observed data to a specified tolerance.

#### Model Interpretation:

 Interpret the resulting resistivity model in the context of the known geology and other geophysical data.



 Identify low-resistivity zones that may correspond to fault gouge or fractured, fluid-filled rock, and high-resistivity zones that could represent silicified fault segments or contrasting lithologies.

## **Data Presentation**

Quantitative data from AMT surveys are crucial for the interpretation of fault zone characteristics. The following tables summarize typical survey parameters and resistivity values from published case studies.

Parameter	Cimandiri Fault Zone, Indonesia	Loma Blanca Fault, New Mexico	General Recommendations
Survey Type	2D AMT	2D Electrical Resistivity Tomography	Tensor AMT for 2D/3D characterization
Number of Stations	24	-	Dependent on target size and resolution
Station Spacing	750–1200 m[4][5]	-	200-400 m for detailed fault imaging[1]
Line Length	25 km[4][5]	-	>12 km for deep fault imaging[1]
Frequency Range	Audio-frequency	-	1 Hz - 10,000 Hz for shallow crustal studies[3]

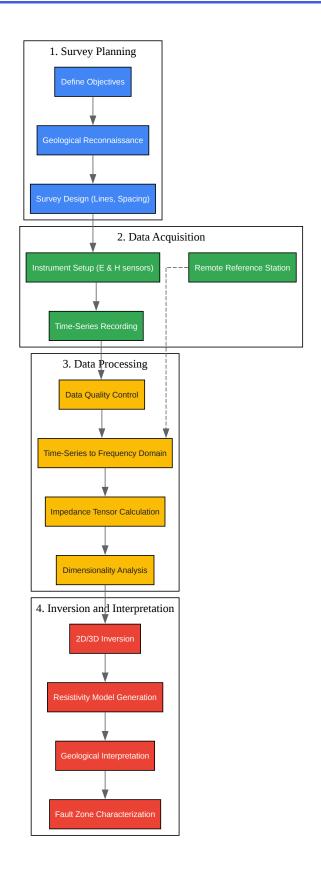


Geological Feature	Resistivity (Ωm)	Interpretation	Reference
Unconsolidated Sediments	40–150	Porous and potentially water-saturated	[6]
Granite (Hanging Wall - Faulted)	< 80	Intensely fractured with fault gouge/breccia	[6]
Granite (Footwall - Less Faulted)	> 150	More intact bedrock	[6]
Cemented Fault Zone	15–35	Reduced porosity due to mineral precipitation	[7]
Host Sediments (below water table)	8–18	Saturated sediments	[7]
Fault Zone (Italy)	100–170	Fractured zone with fluid migration	[8]
Surrounding Material (Italy)	> 400	Less fractured host rock	[8]

# **Visualization of Workflows and Relationships**

Graphviz diagrams are provided to visualize the key processes in an AMT survey for fault zone characterization.

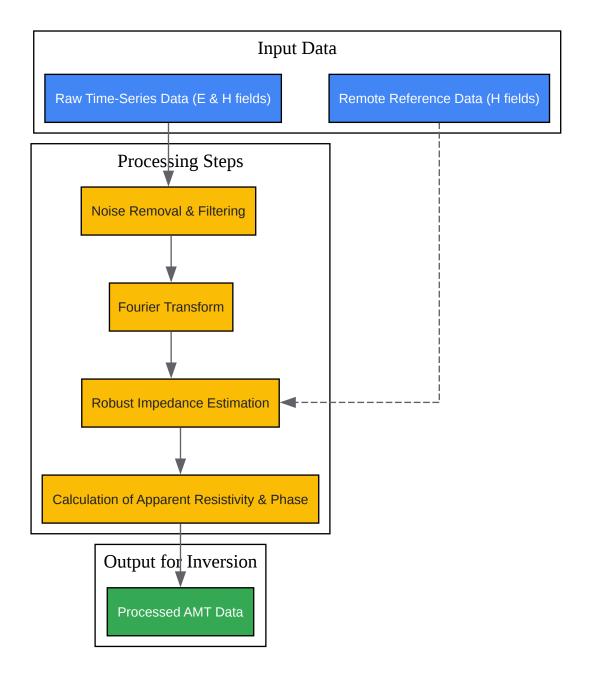




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Fig. 1: General workflow for an AMT survey in fault zone characterization.

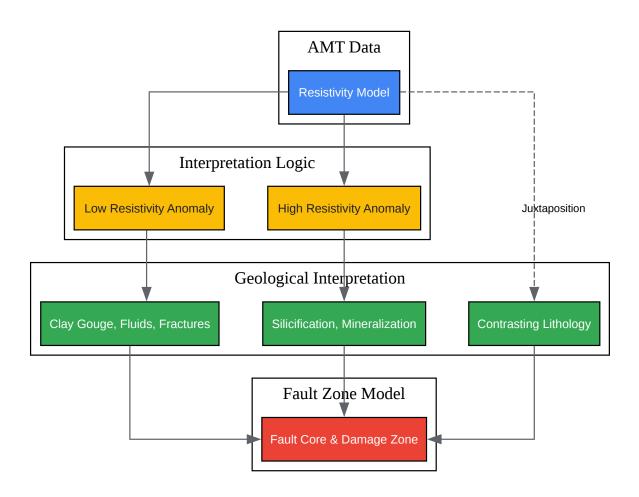




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Fig. 2: Detailed AMT data processing pipeline.





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Fig. 3: Conceptual model of AMT data interpretation for a fault zone.

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